

Physical properties of 1-Methyl-2-indolinone (melting point, boiling point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-2-indolinone

Cat. No.: B031649

[Get Quote](#)

An In-Depth Technical Guide to the Physical Properties of 1-Methyl-2-indolinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **1-Methyl-2-indolinone**, a compound of interest in medicinal chemistry and drug development. The information presented herein is intended to support research and development activities by providing accurate data on its melting point, boiling point, and solubility, along with a representative experimental protocol for its synthesis and characterization.

Physical Properties of 1-Methyl-2-indolinone

The physical characteristics of **1-Methyl-2-indolinone** are crucial for its handling, formulation, and application in various experimental settings. A summary of its key physical properties is presented in the table below.

Property	Value	Conditions
Melting Point	85-88 °C[1][2]	lit.
84-86 °C[1][3]	As synthesized	
Boiling Point	110-120 °C[1][2]	1 Torr
Solubility		
Chloroform	Sparingly Soluble[1][2]	
Ethyl Acetate	Slightly Soluble[1][2]	
Methanol	Slightly Soluble[1][2]	

Experimental Protocol: Synthesis and Characterization of 1-Methyl-2-indolinone

The following protocol details a common method for the synthesis of **1-Methyl-2-indolinone**, which can be used to produce the compound for research purposes. This procedure also includes the determination of the melting point of the final product as a measure of its purity.

Objective: To synthesize **1-Methyl-2-indolinone** from 2-indolone and determine its melting point.

Materials:

- 2-indolone
- 50% Sodium hydroxide solution
- Dimethyl sulfate
- Concentrated hydrochloric acid
- Water
- 5 L four-necked flask

- Mechanical stirrer
- Condenser tube
- Nitrogen inlet
- Syringe
- Heating mantle
- TLC plates (unfolding agent: heptane/ethyl acetate, 1:1)
- Filtration apparatus
- Vacuum oven
- Melting point apparatus

Procedure:

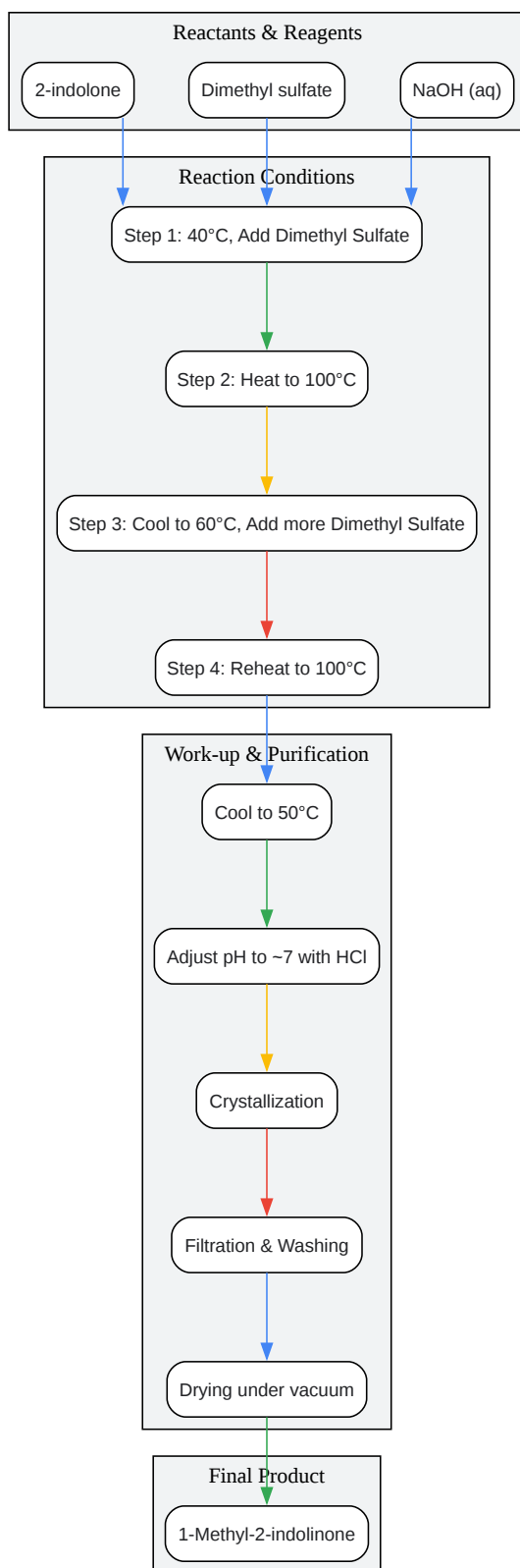
- Reaction Setup: To a 5 L four-necked flask equipped with a mechanical stirrer, condenser, and nitrogen inlet, add 2 L of water, 50% sodium hydroxide solution (2.52 mol), and 2-indolone (1.12 mol).^{[1][3]}
- First Methylation: Heat the reaction mixture to 40 °C. Slowly add dimethyl sulfate (1.68 mol) dropwise via a syringe. The reaction is exothermic, and the temperature will rise.^{[1][3]}
- Heating: After the addition of dimethyl sulfate is complete, heat the reaction mixture to 100 °C and maintain this temperature for 15 minutes.^{[1][3]}
- Second Methylation: Cool the mixture to 60 °C and add a second portion of dimethyl sulfate (0.476 mol). Reheat the mixture to 100 °C and maintain for another 15 minutes.^{[1][3]}
- Reaction Monitoring: Monitor the progress of the reaction by TLC (unfolding agent: heptane/ethyl acetate, 1:1) to confirm the completion of the methylation.^[3]
- Work-up and Isolation: Cool the reaction mixture to 50 °C and adjust the pH to approximately 7 with concentrated hydrochloric acid. After seeding with a crystal, cool the mixture to room

temperature and allow it to stand overnight.[1][3]

- Purification: Collect the solid product by filtration, wash it four times with water, and dry it under vacuum at 40 °C overnight.[1][3]
- Characterization: Determine the melting point of the dried, pink solid product. The expected melting point is in the range of 84-86 °C.[1][3]

Visualization of the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-Methyl-2-indolinone** as described in the experimental protocol.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-METHYL-2-INDOLINONE CAS#: 61-70-1 [m.chemicalbook.com]
- 2. 61-70-1 CAS MSDS (1-METHYL-2-INDOLINONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 1-METHYL-2-INDOLINONE | 61-70-1 [chemicalbook.com]
- To cite this document: BenchChem. [Physical properties of 1-Methyl-2-indolinone (melting point, boiling point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031649#physical-properties-of-1-methyl-2-indolinone-melting-point-boiling-point-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com